

"mechanical properties of nanocrystalline Al-Mo alloys"

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Compound of Interest

Compound Name: Aluminum;molybdenum

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An In-depth Technical Guide to the Mechanical Properties of Nanocrystalline Al-Mo Alloys

Introduction

Nanocrystalline materials, characterized by grain sizes on the order of nanometers, often exhibit significantly enhanced mechanical properties compared to their coarse-grained counterparts. However, pure nanocrystalline metals can suffer from structural instability, such as grain growth, even at room temperature or under minimal external load[1]. Alloying is an effective strategy to improve the stability of these materials by reducing the system's free energy and pinning grain boundaries[1][2]. This guide focuses on the mechanical properties of nanocrystalline Aluminum-Molybdenum (Al-Mo) alloys, exploring the relationship between their microstructure, synthesis methods, and performance characteristics. The addition of molybdenum (Mo) to aluminum (Al) has been shown to refine grain size, enhance hardness, and improve thermal stability, making these alloys promising for various advanced applications.

Experimental Protocols

Alloy Synthesis: Magnetron Co-sputtering

Nanocrystalline Al-Mo alloy films are synthesized using techniques like magnetron co-sputtering, which allows for precise control over the alloy composition.[1][3]

Detailed Methodology:

- Apparatus: A multi-target magnetron co-sputtering instrument (e.g., ANAVA SPC-350) is used.[\[1\]](#)
- Targets: High-purity Al and Mo targets (e.g., 75 mm diameter) are controlled by separate RF cathodes.[\[1\]](#)
- Substrate: Single-crystal silicon (Si) wafers are commonly used as the substrate material.[\[1\]](#)
- Substrate Preparation: Before deposition, the Si wafers are cleaned via ultrasonic agitation in alcohol for approximately 15 minutes and subsequently dried.[\[1\]](#)
- Deposition Process: The cleaned substrates are placed in a vacuum chamber. The distance between the targets and the substrate is maintained at a fixed distance (e.g., 50 mm).[\[1\]](#) The chamber is purged, and the sputtering process deposits a thin film of Al-Mo alloy onto the substrate. The composition of the film (atomic percentage of Mo) is controlled by adjusting the power supplied to the individual Al and Mo targets.[\[1\]](#)

Microstructural and Compositional Characterization

A suite of analytical techniques is employed to determine the elemental composition, phase structure, and microstructure of the synthesized alloy films.

Detailed Methodologies:

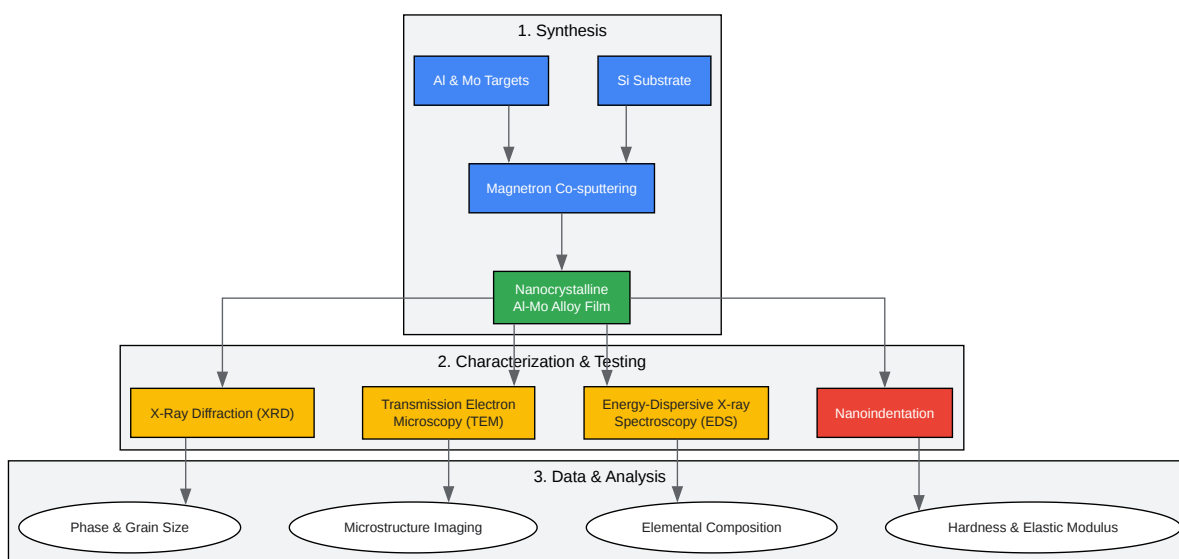
- Elemental Analysis: Energy-Dispersive X-ray Spectroscopy (EDS), often attached to a Scanning Electron Microscope (SEM), is used to measure the elemental contents of Al and Mo in the films.[\[1\]](#)[\[3\]](#)
- Phase Structure Analysis: X-ray Diffraction (XRD) is used to identify the phase structure. A typical setup involves a diffractometer (e.g., Bruker D8) with Cu-K α radiation. Scans are performed over a 2θ range of 30–70° at a speed of 5°/min.[\[1\]](#) The resulting diffraction patterns are used to calculate grain size via the Scherrer formula and interplanar spacing using Bragg's law.[\[1\]](#)
- Microstructure Characterization: Transmission Electron Microscopy (TEM) provides high-resolution images of the film's microstructure, allowing for direct observation of the grain size and morphology.[\[1\]](#)[\[3\]](#)

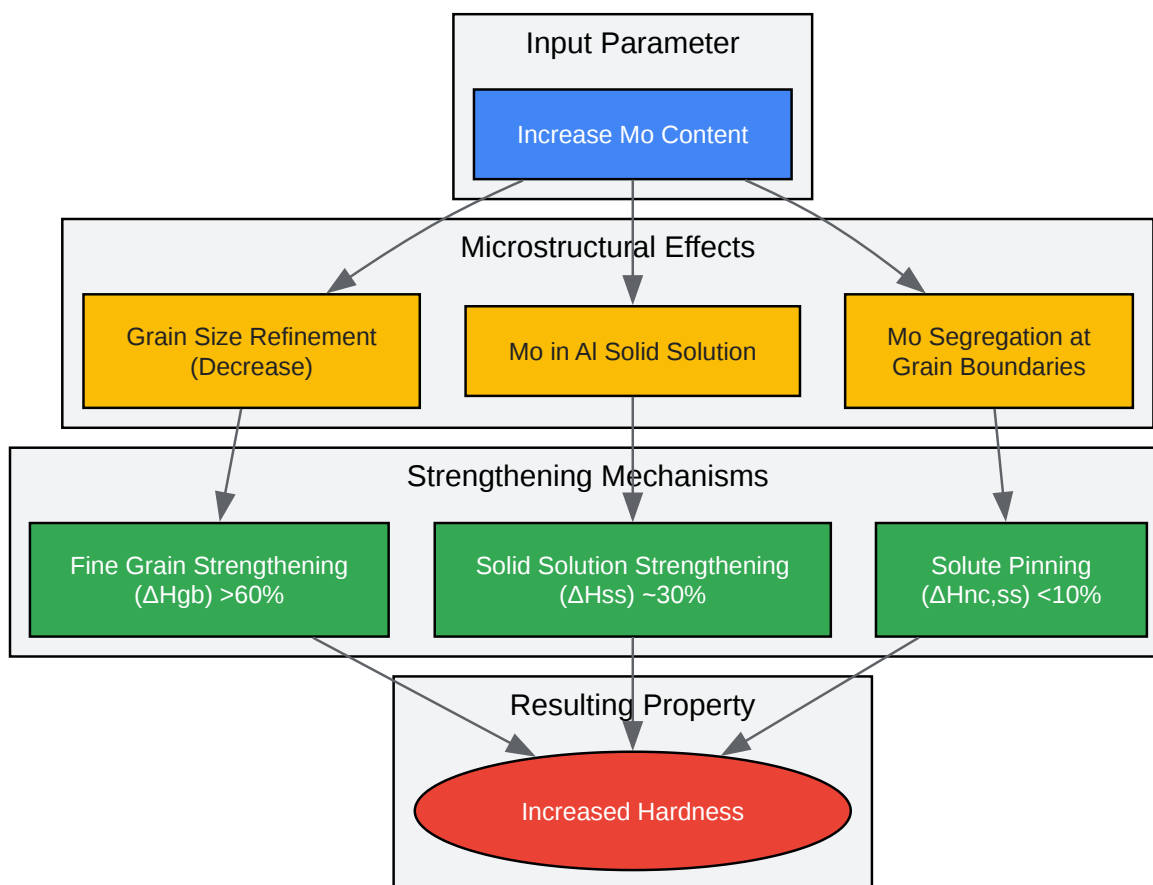
Mechanical Property Testing

The primary mechanical properties of interest, hardness and elastic modulus, are typically measured using nanoindentation.

Detailed Methodology:

- Apparatus: A nanoindenter (e.g., Anton Paar Step 300-NTH3) is used to perform the tests.[\[1\]](#)
- Procedure: A diamond indenter tip is pressed into the surface of the Al-Mo alloy film under a controlled maximum load (e.g., 10 mN).[\[1\]](#) The instrument records the load and displacement, from which the material's hardness and elastic modulus are calculated.





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